

2,4-Octanedione molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Octanedione

Cat. No.: B081228

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Technical Guide: 2,4-Octanedione

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Octanedione is a beta-diketone, a class of organic compounds characterized by two carbonyl groups separated by a single carbon atom. This structural motif imparts unique chemical properties, including the potential for keto-enol tautomerism and the ability to act as a chelating agent for metal ions. These characteristics make β -diketones valuable intermediates in organic synthesis and potential candidates for various applications in research and drug development. This technical guide provides an in-depth overview of the core molecular and chemical properties of **2,4-octanedione**, along with representative experimental protocols for its synthesis and analysis.

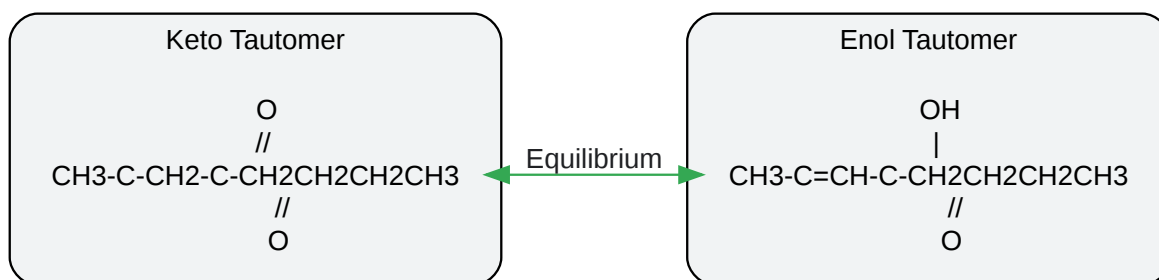
Core Molecular Data

A summary of the key quantitative data for **2,4-octanedione** is presented below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O ₂	[1]
Molecular Weight	142.20 g/mol	[1]
IUPAC Name	Octane-2,4-dione	[1]
Synonyms	Valerylacetone	[1]

Chemical Properties and Visualization

A significant feature of **2,4-octanedione** is its existence as a mixture of keto and enol tautomers in equilibrium. The enol form is stabilized by intramolecular hydrogen bonding and conjugation, often making it a major component of the equilibrium mixture.^{[2][3][4]}



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Caption: Keto-enol tautomerism of **2,4-Octanedione**.

Experimental Protocols

Due to the limited availability of specific experimental protocols for **2,4-octanedione**, the following sections provide detailed, representative methodologies for the synthesis and analysis of β -diketones, which can be adapted for **2,4-octanedione**.

Synthesis via Claisen Condensation

The Claisen condensation is a classic carbon-carbon bond-forming reaction used for the synthesis of β -keto esters and β -diketones.^{[5][6][7][8]} The synthesis of **2,4-octanedione** can be achieved through the condensation of an ester and a ketone. A plausible route is the reaction of ethyl pentanoate with acetone in the presence of a strong base.

Materials:

- Ethyl pentanoate
- Acetone

- Sodium ethoxide (or another strong base like sodium hydride)
- Anhydrous diethyl ether (or tetrahydrofuran)
- Hydrochloric acid (for neutralization)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard glassware for organic synthesis (round-bottom flask, condenser, separatory funnel, etc.)

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet is charged with sodium ethoxide and anhydrous diethyl ether under a nitrogen atmosphere.
- **Addition of Reactants:** A solution of ethyl pentanoate and acetone in anhydrous diethyl ether is added dropwise to the stirred suspension of the base at room temperature.
- **Reaction:** The reaction mixture is stirred at room temperature for several hours and then gently refluxed to drive the reaction to completion. The progress of the reaction can be monitored by thin-layer chromatography.
- **Work-up:** After cooling to room temperature, the reaction mixture is quenched by the slow addition of dilute hydrochloric acid until the solution is acidic. The aqueous layer is separated and extracted with diethyl ether.
- **Purification:** The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure using a rotary evaporator. The crude product can be further purified by vacuum distillation.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds like **2,4-octanedione**.

Instrumentation:

- Gas chromatograph with a mass selective detector
- Capillary column suitable for the analysis of ketones (e.g., a mid-polarity column like a DB-5ms or equivalent)
- Helium as the carrier gas
- Autosampler

GC-MS Parameters (Representative):

Parameter	Value
Injector Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temperature of 50 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C, hold for 5 minutes.
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range	m/z 40-300

Sample Preparation:

- Prepare a stock solution of **2,4-octanedione** in a suitable solvent (e.g., dichloromethane or ethyl acetate).
- Create a series of calibration standards by diluting the stock solution.
- Inject the standards and samples into the GC-MS system.

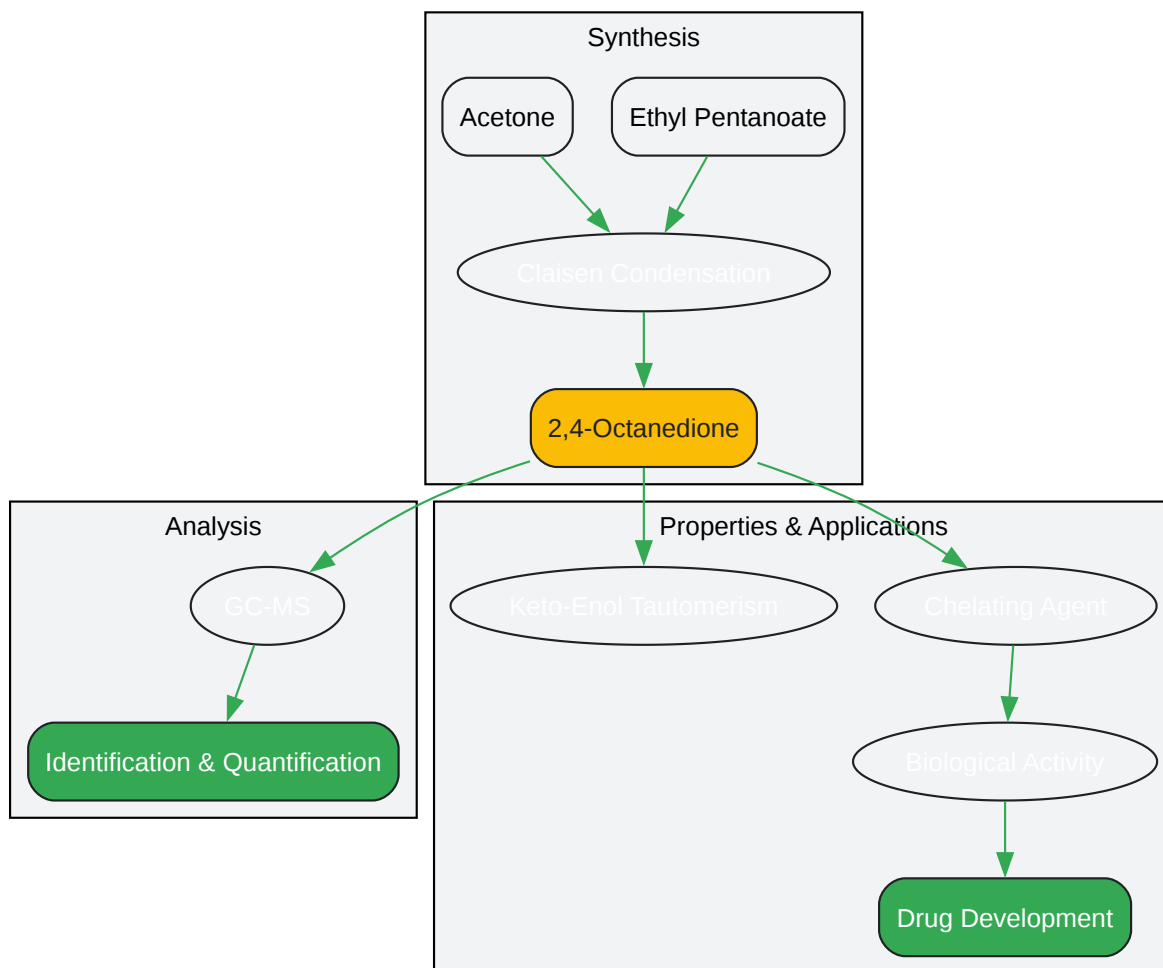
Data Analysis:

The identification of **2,4-octanedione** is based on its retention time and the comparison of its mass spectrum with a reference library (e.g., NIST). Quantification is achieved by generating a calibration curve from the peak areas of the standards.

Applications in Research and Drug Development

While specific applications of **2,4-octanedione** in drug development are not extensively documented, the β -diketone functional group is present in a variety of biologically active natural products and synthetic compounds.^{[9][10]} Linear and cyclic β -diketones are known to exhibit a range of biological activities.^{[2][3][9]}

Furthermore, the ability of β -diketones to act as chelating agents for metal ions is a key property that can be exploited in various applications.^{[11][12]} Metal chelates have applications in catalysis, as antimicrobial agents, and in medicine for the reduction of toxic metal levels.^[11] The chelation properties of **2,4-octanedione** could be an area for future research in the development of new therapeutic agents or diagnostic tools.



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- To cite this document: BenchChem. [2,4-Octanedione molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081228#2-4-octanedione-molecular-weight-and-formula]

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